Physicochemical Profiling & Reactivity Guide: 2-(2-Chloroacetamido)-4-fluorobenzoic Acid

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Compound of Interest

Compound Name:	*2-(2-Chloroacetamido)-4-fluorobenzoic acid*
CAS No.:	*929973-85-3*
Cat. No.:	*B2613808*

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Part 1: Executive Technical Summary

Compound Identity

- IUPAC Name: **2-(2-Chloroacetamido)-4-fluorobenzoic acid**[1]
- CAS Registry Number: 929973-85-3[1]
- Molecular Formula: C

  H

  ClFNO

  [1]
- Molecular Weight: 231.61 g/mol

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Technical Significance **2-(2-Chloroacetamido)-4-fluorobenzoic acid** is a bifunctional electrophilic intermediate used primarily in the synthesis of fused heterocycles (specifically quinazolinones) and as a covalent fragment in medicinal chemistry. Its structure integrates a carboxylic acid (solubility/binding handle), a fluorine substituent (metabolic stability/lipophilicity modulator), and a chloroacetamide moiety (electrophilic warhead).

For researchers, the critical challenge with this compound is its thermodynamic instability toward cyclization. Under acidic or thermal stress, it readily dehydrates to form 7-fluoro-2-(chloromethyl)quinazolin-4(3H)-one, a transformation that alters its solubility and biological reactivity profile.

Part 2: Physicochemical Specifications[2]

The following data aggregates calculated values and structural structure-activity relationship (SAR) extrapolations from the 2-acetamido-4-fluorobenzoic acid analog.

Table 1: Core Physicochemical Properties

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Property	Value / Range	Technical Context
Physical State	White to off-white crystalline solid	Polymorphism is common in benzoic acid derivatives; verify via XRPD.
Melting Point	175–185 °C (Decomposition)	Caution:[2] Proximity to cyclization temperature. Endotherms often overlap with dehydration events.
pKa (Acid)	3.6 – 3.9 (Predicted)	The 4-fluoro group (electron-withdrawing) lowers the pKa relative to benzoic acid (4.2).
logP (Oct/Water)	~1.8 – 2.1	Moderate lipophilicity. The chloroacetamide increases logP vs. the free amine precursor.
Solubility (Aq)	Low (< 0.5 mg/mL at pH 2)	pH-dependent. Soluble as the carboxylate salt (pH > 5.5).
Solubility (Org)	High in DMSO, DMF, THF	Avoid nucleophilic solvents (MeOH/EtOH) for long-term storage to prevent solvolysis.
Polar Surface Area	~66 Å²	Permeable range for cell-based assays.

Part 3: Critical Reactivity & Stability Profile

Understanding the reactivity landscape is essential for handling this compound. It possesses two competing reactive centers: the alkyl chloride (S

2 electrophile) and the carboxylic acid/amide pair (cyclization precursors).

The Cyclization Trap

The most common degradation pathway is the intramolecular attack of the amide nitrogen (or oxygen tautomer) onto the activated carboxylic acid, often catalyzed by acid or heat. This yields

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the quinazolinone, which is significantly more lipophilic and lacks the ionizable carboxylate.

Electrophilic Warhead

The

-chloroacetamide is a "soft" electrophile, highly reactive toward thiols (e.g., Cysteine, Glutathione). In biological assays, this can lead to non-specific covalent binding if concentrations are uncontrolled.

Visualization: Reactivity Pathways

The following diagram maps the competing chemical fates of the compound.

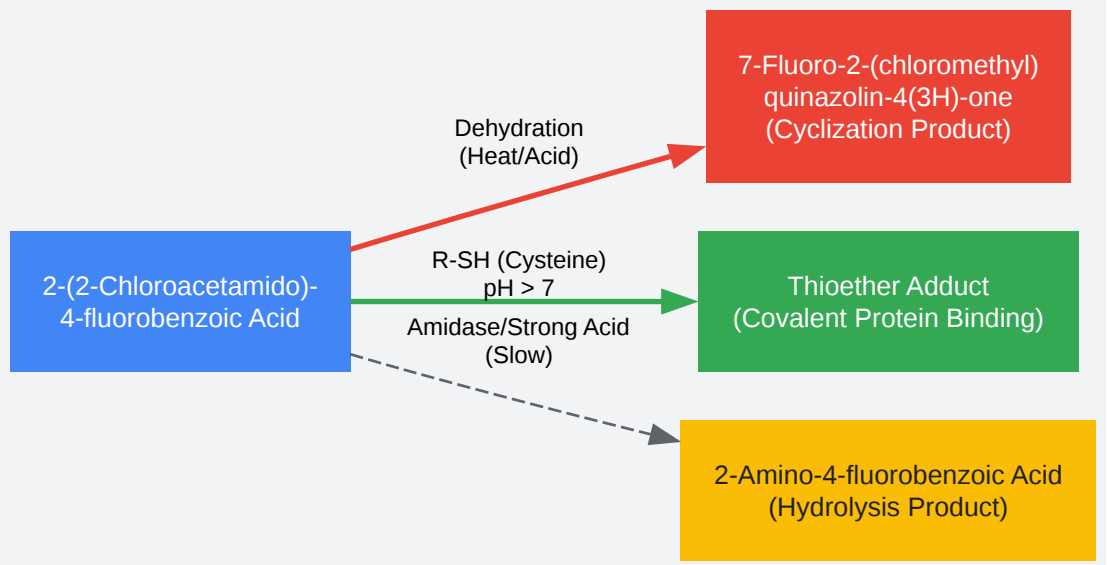

Figure 1: Competing Chemical Fates of the Target Compound

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Figure 1: The central compound faces three fates: cyclization (red), covalent binding (green), or hydrolysis (yellow).[3]

Part 4: Experimental Characterization Protocols

As a Senior Application Scientist, I recommend not relying solely on literature values for intermediates. The following self-validating protocols ensure the material meets the specific needs of your application.

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Protocol A: Potentiometric pKa Determination

Rationale: Standard UV-metric methods may fail due to the compound's low solubility at low pH. Potentiometry in a co-solvent system (methanol/water) is the gold standard for benzoic acid derivatives.

Reagents:

- 0.1 M KOH (standardized).
- 0.1 M HCl.
- KCl (ionic strength adjuster).
- Methanol (HPLC grade).

Workflow:

- Preparation: Dissolve 5 mg of the compound in 10 mL of Methanol/Water (40:60 v/v). Add KCl to reach I=0.15 M.
- Acidification: Lower pH to ~2.0 using 0.1 M HCl to ensure the carboxylate is fully protonated.
- Titration: Titrate with 0.1 M KOH under inert gas (N

) to prevent CO

  absorption. Record pH vs. Volume.
- Analysis: Use the Bjerrum difference plot or Gran plot to identify the equivalence point.
- Extrapolation: Perform titrations at 30%, 40%, and 50% MeOH. Extrapolate the pKa values to 0% MeOH using the Yasuda-Shedlovsky equation.

Validation Criteria:

- The titration curve must show a single sharp inflection point.
- The standard deviation between triplicate runs must be < 0.05 pKa units.

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Protocol B: Kinetic Stability & Cyclization Assay (HPLC)

Rationale: This assay quantifies the "shelf-life" of the compound in solution and detects the onset of quinazolinone formation.

Instrument: HPLC-UV/Vis (Agilent 1200 or equivalent). Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm). Mobile Phase:

- A: 0.1% Formic Acid in Water.
- B: Acetonitrile.[4]

Step-by-Step Methodology:

- Stock Solution: Prepare a 10 mM stock in DMSO.
- Test Samples: Dilute stock 1:100 into three buffers:
  - pH 2.0 (Phosphate buffer) - Simulates stomach/reaction acid.
  - pH 7.4 (PBS) - Simulates physiological/assay conditions.
  - pH 9.0 (Borate buffer) - Stress test for hydrolysis.
- Incubation: Incubate at 37°C in a thermomixer.
- Sampling: Inject 10 µL aliquots at T=0, 1h, 4h, 12h, and 24h.
- Detection: Monitor at 254 nm (aromatic) and 210 nm (amide).
- Data Processing:
  - Parent Peak: **2-(2-Chloroacetamido)-4-fluorobenzoic acid** (RT ~ 4-5 min).
  - Impurity Peak: Quinazolinone derivative (RT ~ 6-8 min, more hydrophobic).
  - Calculation: % Remaining = (Area

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/ Area

) × 100.

Visualization: Stability Assay Logic

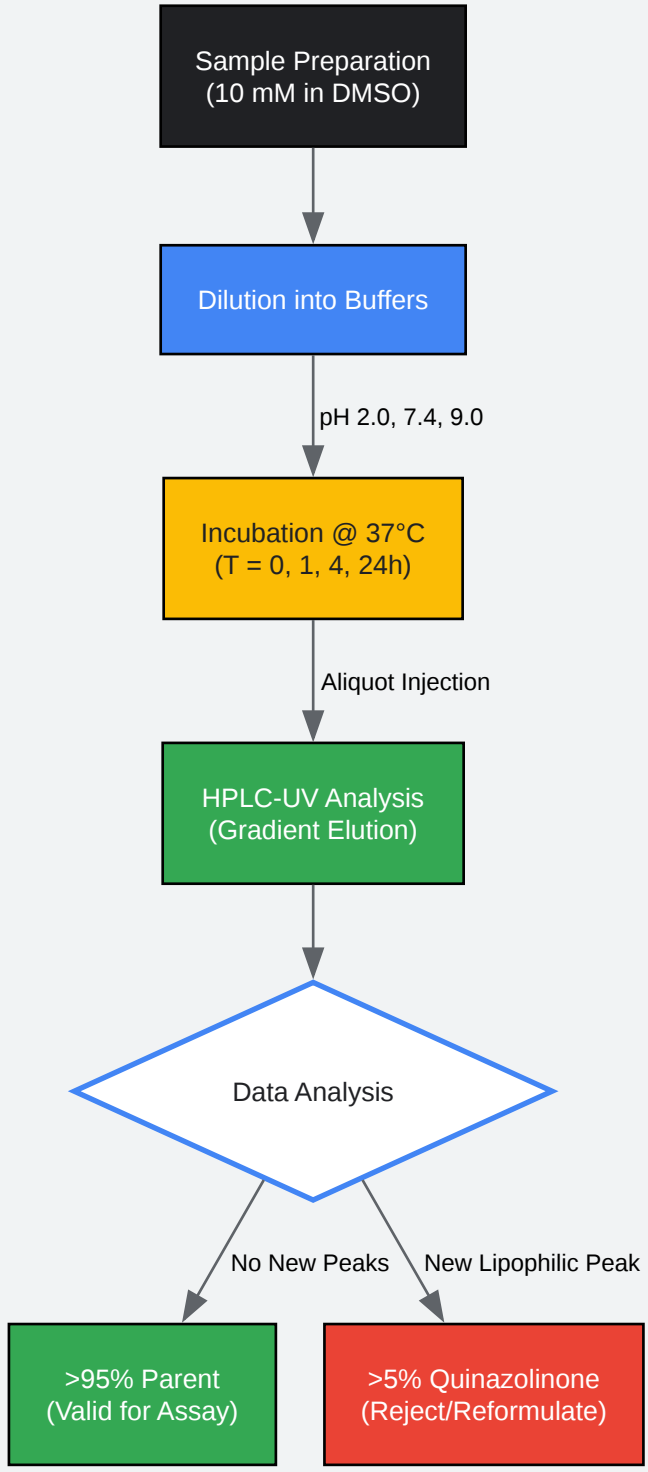

Figure 2: Kinetic Stability Decision Tree

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Figure 2: Decision tree for validating compound integrity prior to biological use.

Part 5: Synthesis & Purification Insights

While this guide focuses on properties, the synthesis method dictates the impurity profile. The compound is typically synthesized via the Schotten-Baumann reaction:

Critical Insight: Avoid using strong bases (NaOH/KOH) with heat during the workup, as this promotes the S

2 displacement of the chloride by hydroxide (forming the hydroxyacetamide) or cyclization.

- Recommended Base: Sodium acetate or Pyridine (mild).
- Purification: Recrystallization from Toluene/Ethyl Acetate is superior to column chromatography, as silica gel acidity can catalyze cyclization on the column.

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- To cite this document: BenchChem. [Physicochemical Profiling & Reactivity Guide: 2-(2-Chloroacetamido)-4-fluorobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2613808/docs#physicochemical-profiling-reactivity-guide-2-2-chloroacetamido-4-fluorobenzoic-acid]

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